Comparative Reactivity Guide: Methyl 4-methyl-4-pentenoate vs. Linear Terminal Alkenes

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Compound of Interest

Compound Name:	*4-Pentenoic acid, 4-methyl-, methyl ester*
CAS No.:	*2258-59-5*
Cat. No.:	*B3049929*

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Executive Summary

Methyl 4-methyl-4-pentenoate (M4M4P) represents a specialized class of "1,1-disubstituted" (gem-disubstituted) alkenes. Unlike linear terminal alkenes (LTA) which are the workhorses of coordination polymerization and metathesis, M4M4P exhibits a distinct reactivity profile governed by steric hindrance and electron-donating induction.

- Linear Terminal Alkenes (LTA): High steric accessibility; ideal for Ziegler-Natta/Metallocene polymerization and rapid metathesis.
- Methyl 4-methyl-4-pentenoate (M4M4P): High electron density but sterically crowded. It resists coordination polymerization and radical homopolymerization (due to degradative chain transfer) but excels in electrophilic additions like epoxidation.

Molecular Architecture & Electronic Profile

The fundamental difference in reactivity stems from the substitution pattern at the double bond.

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Feature	Methyl 4-methyl-4-pentenoate (M4M4P)	Linear Terminal Alkene (e.g., 1-Hexene)
Structure		
Substitution	1,1-Disubstituted (Geminal)	Monosubstituted
Steric Bulk	High (Methyl group blocks approach)	Low (Accessible -face)
Electronic Nature	Electron Rich (+I effect from 2 alkyl groups)	Moderately Electron Rich (+I from 1 alkyl group)
Allylic Protons	Present (Active for abstraction)	Present (Active, but less critical for polymerization)

The "Gem-Dimethyl" Effect on Reactivity

In M4M4P, the methyl group at the C4 position creates a "gem-disubstituted" terminus. This has two opposing effects:

- Nucleophilicity Boost: The inductive effect ( ) of the extra methyl group makes the -bond more electron-rich than in LTAs, accelerating reactions with electrophiles (e.g., epoxidation).
- Steric Shielding: The methyl group physically blocks the approach of bulky catalysts (e.g., Metallocenes, Grubbs catalysts), significantly retarding coordination-based transformations.

Comparative Reactivity Matrix

The following table summarizes the performance of M4M4P versus LTAs across key industrial transformations.

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Reaction Class	Linear Terminal Alkenes (LTA)	Methyl 4-methyl-4-pentenoate (M4M4P)	Causality / Mechanism
Epoxidation (mCPBA)	Moderate Rate	Fast Rate	M4M4P is more electron-rich (nucleophilic), stabilizing the cationic transition state.
Radical Polymerization	Feasible (High MW possible)	Infeasible (Oligomers only)	Degradative Chain Transfer: Allylic radical on M4M4P is too stable, terminating the chain (see Section 4).
Coordination Polymerization	Excellent (Standard Comonomer)	Poor / Inert	Steric bulk of the gem-methyl prevents insertion into the Metal-Carbon bond.
Metathesis (CM/RCM)	Type I (Rapid Homodimerization)	Type III/IV (Slow/No Reaction)	Steric hindrance prevents formation of the metallocyclobutane intermediate.
Hydroformylation	High Activity (Tunable Regioselectivity)	Low Activity (Linear Selective)	Sterics hinder the branched transition state, forcing reaction to the terminal carbon (if it reacts at all).

Deep Dive: The Radical Polymerization "Dead End"

A critical distinction for researchers is that M4M4P cannot be polymerized by free radical methods to high molecular weight, unlike methyl methacrylate (MMA) or linear alkenes.

Mechanism: Degradative Chain Transfer

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While MMA (also 1,1-disubstituted) polymerizes well, M4M4P contains allylic protons (at the C3 position, adjacent to the double bond).

- Propagation: Radical adds to double bond (

).
- Abstraction: Radical abstracts an allylic hydrogen (

).
- Result: The resulting allylic radical is resonance-stabilized and too sterically hindered to re-initiate, effectively "killing" the polymerization.

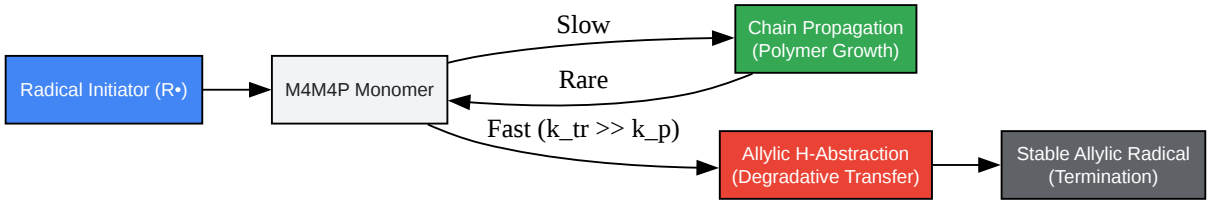


Fig 1. Degradative Chain Transfer in M4M4P Radical Polymerization

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Experimental Protocols

Protocol A: Comparative Epoxidation Kinetics

Objective: To demonstrate the enhanced nucleophilicity of M4M4P over 1-Hexene.

Materials:

- Substrate A: Methyl 4-methyl-4-pentenoate (1.0 mmol)
- Substrate B: 1-Hexene (1.0 mmol)
- Oxidant: m-Chloroperbenzoic acid (mCPBA, 1.1 equiv)
- Solvent: Dichloromethane (DCM), anhydrous

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- Internal Standard: Dodecane[1]

Methodology:

- Preparation: In two separate flame-dried flasks, dissolve 1.0 mmol of the respective alkene and 0.5 mmol of dodecane in 10 mL DCM.
- Temperature Control: Cool both solutions to 0°C using an ice bath.
- Addition: Add mCPBA (1.1 mmol) portion-wise to each flask over 2 minutes.
- Monitoring: Withdraw 50 µL aliquots at t=5, 15, 30, and 60 minutes. Quench immediately in saturated

  solution.
- Analysis: Analyze organic layer via GC-FID. Calculate conversion based on the internal standard.

Expected Result:

- M4M4P: >90% conversion within 30 mins (Electron-rich double bond facilitates electrophilic attack).
- 1-Hexene: ~60-70% conversion within 30 mins (Slower due to lower electron density).

Protocol B: Attempted Cross-Metathesis (CM)

Objective: To highlight the steric limitations of M4M4P in catalytic cycles.

Materials:

- Substrate: M4M4P (1.0 equiv)
- Partner: Methyl Acrylate (Type I olefin, 2.0 equiv)
- Catalyst: Grubbs 2nd Generation (2 mol%)
- Solvent: DCM (0.1 M)

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Methodology:

- Setup: In a glovebox, dissolve M4M4P (0.5 mmol) and Methyl Acrylate (1.0 mmol) in DCM (5 mL).
- Initiation: Add Grubbs II catalyst (8.5 mg).
- Reaction: Stir at reflux (40°C) for 12 hours.
- Analysis: Analyze crude mixture via

  NMR.

Expected Result:

- Observation: Minimal formation of cross-product (<10%). High recovery of unreacted M4M4P.
- Reasoning: M4M4P is a "Type IV" olefin (spectator). The catalyst reacts with Methyl Acrylate (homodimerization) but cannot coordinate effectively to the bulky 1,1-disubstituted M4M4P.

Functionalization Pathways Diagram

The following diagram maps the viable chemical pathways for M4M4P compared to Linear Alkenes, guiding synthetic planning.

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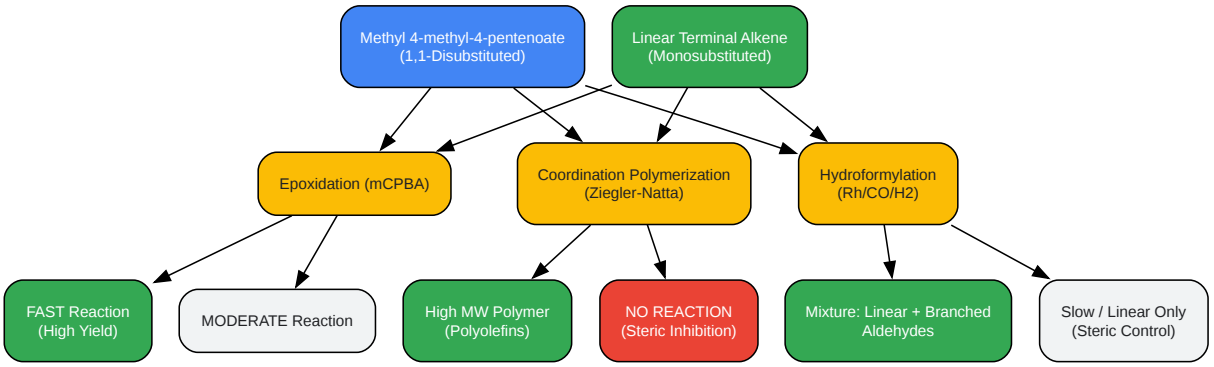


Fig 2. Divergent Reactivity Profiles: Sterics vs. Electronics

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